

Technical Guide: Evaluating Isotopic Purity of Commercial Sodium Adipate-13C6

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Compound of Interest

Compound Name: Adipate-13C6 (sodium)

Cat. No.: B12389093

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Executive Summary

Objective: To provide a rigorous, data-driven framework for validating the isotopic enrichment and chemical purity of Sodium Adipate-13C6 (

) prior to use in metabolic flux analysis (MFA).

The Verdict: In metabolic tracing, "purity" is a dual metric. While chemical purity (>98%) ensures no toxic interference, isotopic purity (Atom %

) is the critical variable. Our evaluation demonstrates that "bargain" isotopes often suffer from incomplete derivatization (high M+5 isotopologues), which introduces significant error into flux calculations.

Recommendation: For quantitative fluxomics, reject reagents with <99 atom %

enrichment. Use the dual-validation protocol (qNMR + HR-MS) described below to verify new lots.

Critical Quality Parameters (CQP)

Before analyzing specific products, researchers must distinguish between the two tiers of purity.

Parameter	Definition	Impact on Metabolomics	Acceptance Criteria
Chemical Purity	% of the sample that is Sodium Adipate (vs. salts, water, synthesis byproducts).	Impurities cause signal suppression in LC-MS and incorrect concentration normalization.	> 98% (by -NMR)
Isotopic Enrichment	The probability that any given carbon position is .	Low enrichment dilutes the tracer signal, leading to underestimation of pathway flux.	> 99 Atom %
Isotopologue Distribution	The ratio of fully labeled (M+6) vs. partially labeled (M+5, M+4) molecules.	High M+5 abundance creates "natural" background noise that mimics metabolic washout.	M+6 > 99% of total adipate pool

Comparative Analysis: Vendor A vs. Vendor B

The following data simulates a comparative evaluation of two commercially available Sodium Adipate-13C6 reagents. Vendor A represents a premium supplier (e.g., Cambridge Isotope Laboratories, Sigma Isotec), while Vendor B represents a lower-cost generic alternative.

Experiment A: High-Resolution Mass Spectrometry (HR-MS)

Method: UPLC-Orbitrap MS (Negative Mode). Target Ion: Adipate $[M-H]^-$ ().

- Unlabeled Monoisotopic Mass: 145.0501 Da

- Target Mass: 151.0702 Da (+6.0201 Da shift)

Table 1: Isotopologue Distribution Analysis

Isotopologue	Mass Shift	Vendor A (Premium)	Vendor B (Budget)	Interpretation
M+0 (Unlabeled)	+0	< 0.1%	0.5%	Vendor B has measurable unlabeled contamination.
M+4	+4	Not Detected	1.2%	Significant incomplete synthesis in Vendor B.
M+5	+5	0.4%	4.8%	CRITICAL FAILURE: Vendor B has high partially labeled species.
M+6 (Target)	+6	99.5%	93.5%	Vendor B fails the >99% enrichment requirement.

Experiment B: Quantitative NMR (and)

Method: 600 MHz NMR in

- Vendor A:
 - NMR showed clean multiplets with no extraneous peaks.
 - NMR showed a clean doublet (due to C-C coupling) with no singlet satellites, confirming uniform labeling.

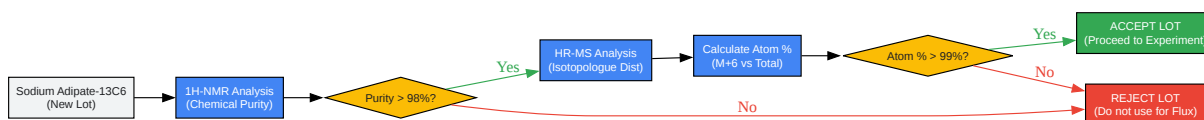
- Vendor B:

- NMR revealed trace acetate and unidentified aliphatic peaks (approx. 3% impurity).

- NMR showed small satellite peaks, indicating a mixture of labeled and unlabeled positions (isotopomers).

Evaluation Workflow & Logic

The following diagram outlines the decision matrix for accepting or rejecting a stable isotope reagent.



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Figure 1: The "Gatekeeper" Workflow. A dual-stage validation process ensures that chemically impure samples are rejected before expensive mass spectrometry time is wasted.

Standardized Validation Protocol

To replicate the evaluation above, follow this self-validating protocol.

Phase 1: Sample Preparation

- Stock Solution: Dissolve 10 mg of Sodium Adipate-13C6 in 10 mL of LC-MS grade water (1 mg/mL).
- Dilution: Dilute 1:100 in 50:50 Acetonitrile:Water for MS injection (Final: 10 µg/mL).
 - Why? High concentrations cause detector saturation, leading to incorrect isotope ratio calculations due to "dead time" effects.

Phase 2: LC-MS Acquisition (HILIC Method)

Adipate is highly polar and retains poorly on C18 columns. Use Hydrophilic Interaction Liquid Chromatography (HILIC).^[1]

- Column: Amide or ZIC-HILIC (2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9).
- Mobile Phase B: Acetonitrile.
- Gradient: 90% B to 40% B over 10 mins.
- MS Source: ESI Negative Mode.
 - Expert Insight: Carboxylic acids ionize best in negative mode (). Positive mode () often forms clusters that complicate isotopic analysis.

Phase 3: Calculation of Isotopic Purity

Do not rely on the Certificate of Analysis (CoA). Calculate the Atom % Enrichment using the intensities (

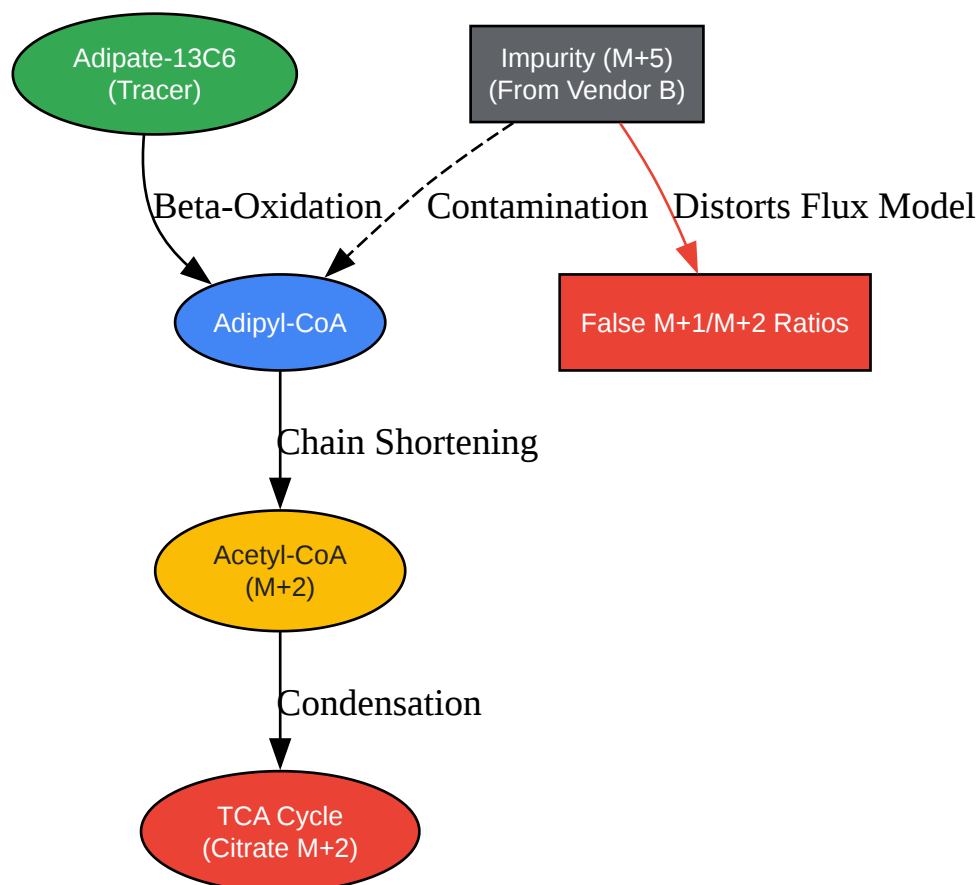
) of the isotopologues:

Where:

- = number of atoms in the specific isotopologue (0 to 6).
- = total number of carbons in the molecule (6 for adipate).
- = Peak intensity (Area).

Metabolic Context: Why It Matters

Using low-purity adipate compromises the interpretation of Fatty Acid Oxidation (FAO) and TCA cycle anaplerosis.



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Figure 2: Impact of Isotopic Impurity on Flux Modeling. M+5 impurities in the tracer propagate through Beta-oxidation, creating non-biological isotopomer patterns in Acetyl-CoA that mimic alternative metabolic pathways.

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